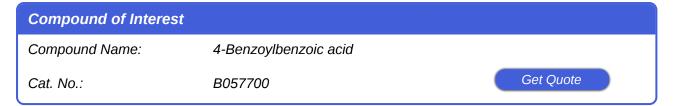


4-Benzoylbenzoic acid solubility in DMSO, DMF, and other lab solvents.

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Application Notes and Protocols: Solubility of 4-Benzoylbenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the solubility of **4-Benzoylbenzoic acid** in common laboratory solvents. Detailed protocols for solubility determination are included to ensure accurate and reproducible results, which are critical for applications in drug development, materials science, and photochemical research.

Physicochemical Properties of 4-Benzoylbenzoic Acid

IUPAC Name: **4-benzoylbenzoic acid** Synonyms: p-Benzoylbenzoic acid, Benzophenone-4-carboxylic acid CAS Number: 611-95-0 Molecular Formula: C₁₄H₁₀O₃ Molecular Weight: 226.23 g/mol Appearance: White crystalline solid

Solubility Data

The solubility of **4-Benzoylbenzoic acid** is a critical parameter for its handling and application in various experimental settings. Below is a summary of its solubility in frequently used laboratory solvents.



Solvent	Chemical Formula	Solubility	Temperature
Dimethyl Sulfoxide (DMSO)	C2H6OS	~10 mg/mL	Not Specified
Dimethylformamide (DMF)	C ₃ H ₇ NO	~30 mg/mL	Not Specified
Alcohols (e.g., Ethanol, Methanol)	R-OH	Soluble	Not Specified
Esters (e.g., Ethyl Acetate)	RCOOR'	Soluble	Not Specified
Water	H₂O	Insoluble	Not Specified
1:5 solution of DMF:PBS (pH 7.2)	-	~0.16 mg/mL	Not Specified

Note: For aqueous buffers, it is recommended to first dissolve **4-Benzoylbenzoic acid** in a minimal amount of an organic solvent such as DMSO or DMF before dilution with the aqueous buffer.[1] Aqueous solutions are not recommended for storage for more than one day.[1]

Experimental ProtocolsProtocol for Qualitative Solubility Determination

This protocol provides a rapid assessment of the solubility of **4-Benzoylbenzoic acid** in a given solvent.

Materials:

- 4-Benzoylbenzoic acid
- Test tubes
- Vortex mixer
- Spatula



- Solvents of interest (e.g., DMSO, DMF, Ethanol, Water)
- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves

Procedure:

- Add approximately 1-2 mg of 4-Benzoylbenzoic acid to a clean, dry test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vortex the mixture vigorously for 30-60 seconds.
- Visually inspect the solution against a contrasting background.
 - Soluble: The solid completely dissolves, and the solution is clear.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve.
- Record the observation.
- Repeat the procedure for each solvent of interest.

Protocol for Quantitative Solubility Determination (Shake-Flask Method)

This protocol determines the equilibrium solubility of **4-Benzoylbenzoic acid** in a specific solvent at a controlled temperature.

Materials:

- · 4-Benzoylbenzoic acid
- Glass vials with screw caps
- Orbital shaker or incubator with shaking capabilities
- Analytical balance



- Centrifuge
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) system or UV-Vis Spectrophotometer
- Solvent of interest
- Volumetric flasks

Procedure:

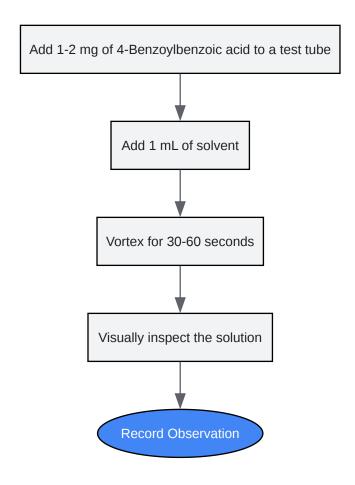
- Preparation of Saturated Solution:
 - Add an excess amount of 4-Benzoylbenzoic acid to a glass vial. The amount should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
 - 2. Add a known volume of the solvent of interest to the vial.
 - 3. Seal the vial tightly to prevent solvent evaporation.
 - 4. Place the vial in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - 1. After the incubation period, remove the vial and allow the undissolved solid to settle.
 - 2. Centrifuge the vial at a high speed to pellet the remaining solid.
 - 3. Carefully withdraw a known volume of the supernatant using a micropipette.
 - 4. Dilute the supernatant with the solvent to a concentration within the linear range of the analytical method (HPLC or UV-Vis).
- Quantification:
 - Prepare a series of standard solutions of 4-Benzoylbenzoic acid of known concentrations in the solvent.



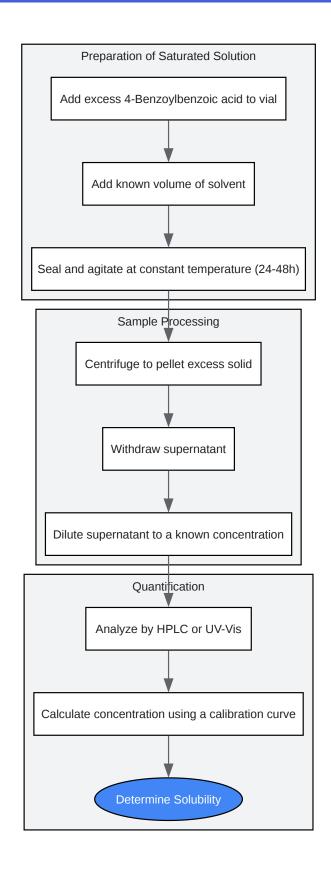
- 2. Analyze the standard solutions and the diluted sample solution using a validated HPLC or UV-Vis method.
- 3. Construct a calibration curve from the standard solutions.
- 4. Determine the concentration of **4-Benzoylbenzoic acid** in the diluted sample from the calibration curve.
- 5. Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility.

Visualized Workflows Workflow for Qualitative Solubility Assessment









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